Application Notes and Protocols for Ned-19 in TPC Inhibition

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Compound of Interest

Compound Name:	*Ned 19*
CAS No.:	*874374-25-1*
Cat. No.:	*B1229996*

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Introduction

Two-Pore Channels (TPCs) are a family of cation-permeable ion channels primarily located on the membranes of endosomes and lysosomes.[1][2] These channels are crucial mediators of intracellular calcium (Ca^{2+}) signaling, releasing Ca^{2+} from these acidic organelles in response to various stimuli.[1] TPCs are implicated in a wide array of pathophysiological processes, including cell growth, metabolism, cancer progression, and viral infections.[1][3]

Nicotinic acid adenine dinucleotide phosphate (NAADP) is recognized as the most potent Ca^{2+}-mobilizing second messenger and is a key activator of TPCs, particularly TPC2.[1][4][5] The activation of TPCs by NAADP triggers the release of Ca^{2+} from endolysosomal stores, initiating downstream signaling cascades.[1]

Ned-19 is a selective, cell-permeant small molecule that acts as a non-competitive antagonist of NAADP-mediated Ca^{2+} signaling.[6][7] It is widely used as a pharmacological tool to inhibit TPC activity and investigate the functional roles of the NAADP-TPC signaling axis in various cellular contexts.[1][7][8] While it is a potent inhibitor, its mechanism can be complex, with

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some studies indicating a dual, concentration-dependent effect on TPC2, where it potentiates activation at nanomolar concentrations and inhibits at micromolar concentrations.[4]

Mechanism of Action

Ned-19 functions primarily by antagonizing the action of NAADP, thereby inhibiting Ca^{2+} release from acidic stores through TPCs.[6][9] Structural studies on TPC1 from Arabidopsis thaliana revealed that Ned-19 acts allosterically, binding to a site that clamps the pore domains and the voltage-sensing domain II (VSDII) together, which blocks channel activation.[3] However, there is also evidence suggesting that Ned-19's inhibitory effect on TPCs may be indirect, possibly involving an accessory protein required for NAADP-TPC binding.[1][10] This makes Ned-19 a valuable tool for probing the NAADP signaling pathway, though the indirect nature of its action should be considered in experimental design.[1]

Data Presentation: Efficacy and Working Concentrations of Ned-19

The effective concentration of Ned-19 can vary significantly depending on the cell type, experimental conditions, and the specific biological process being investigated. The following tables summarize key quantitative data for Ned-19's activity.

Table 1: Inhibitory Concentrations (IC_{50}) of Ned-19

Assay Condition	Target/Process	IC_{50} Value	Source
Sea Urchin Egg Homogenate	NAADP-mediated Ca^{2+} release	65 nM	[6][11]
Radioligand Binding Assay	[^{32}P]NAADP binding	4 µM	[11]

Table 2: Effective Concentrations of Ned-19 in In Vitro Cellular Assays

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Cell Type/System	Concentration	Incubation Time	Observed Effect	Source
Primary Naive CD4⁺ T Cells	25-100 µM	1 hour	Inhibition of TCR-stimulated Ca^{2+} signaling and proliferation	[9][12]
Rat Aortic Smooth Muscle Cells	25-50 µM	10 minutes	Inhibition of Norepinephrine-induced Ca^{2+} elevation	[9][12]
Human Umbilical Vein Endothelial Cells (HUVECs)	10 µM	N/A	Causes lysosomal cholesterol accumulation	[9][12]
SH-SY5Y Cells (Alzheimer's Model)	2 µM	N/A	Rescued lysosomal Ca^{2+} reduction	[13]
Various Cancer Cell Lines	25-100 µM	24-72 hours	Reduction of cell proliferation and induction of apoptosis	[6]
Human Cardiac Mesenchymal Stromal Cells	100 µM	30 minutes	Suppression of NAADP-AM-evoked intracellular Ca^{2+} mobilization	[14]
Murine Memory CD4⁺ T cells	300 µM	N/A	Inhibition of receptor-mediated Ca^{2+} flux	[15]

Table 3: Dosing of Ned-19 in In Vivo Models

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Animal Model	Dosage and Administration	Treatment Schedule	Observed Effect	Source
Mouse Model of Intestinal Inflammation	20 mg/kg; intraperitoneal (i.p.)	Once 2h before anti-CD3 mAb, and again 48h later	Reduced disease severity and weight loss	[9][12]
Mouse Xenograft (Breast Cancer, Melanoma)	5 mg/kg; intraperitoneal (i.p.)	Every second day for 4 weeks	Impaired tumor growth and reduced lung metastases	[6][16]

Experimental Protocols

Here are detailed methodologies for key experiments utilizing Ned-19 to investigate TPC function.

Protocol 1: Intracellular Calcium Imaging

This protocol is designed to measure changes in cytosolic Ca^{2+} concentration following TPC activation and its inhibition by Ned-19.

Materials:

- Cells of interest cultured on glass-bottom dishes
- Fluorescent Ca^{2+} indicator (e.g., Fura-2 AM, Fluo-4 AM)
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) or other suitable imaging buffer
- Ned-19 stock solution (in DMSO)
- TPC agonist (e.g., NAADP-AM)

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- Fluorescence microscope with a ratiometric imaging system or a plate reader with fluorescence capabilities

Procedure:

- Cell Seeding: Plate cells on glass-bottom dishes or 96-well imaging plates and culture until they reach the desired confluency.
- Dye Loading:
  - Prepare a loading solution containing a Ca^{2+} indicator (e.g., 2-5 µM Fluo-4 AM) and an equal concentration of Pluronic F-127 in HBSS.
  - Remove the culture medium, wash cells once with HBSS.
  - Incubate cells with the loading solution for 30-60 minutes at 37°C in the dark.
- Ned-19 Pre-incubation:
  - Wash the cells twice with HBSS to remove excess dye.
  - Add HBSS containing the desired concentration of Ned-19 (e.g., 1-100 µM). Include a vehicle control (DMSO) group.
  - Incubate for 30-60 minutes at room temperature or 37°C, as determined by preliminary experiments.[14]
- Image Acquisition:
  - Place the dish on the microscope stage and begin recording baseline fluorescence.
  - After establishing a stable baseline, add the TPC agonist (e.g., NAADP-AM) to stimulate Ca^{2+} release.
  - Continue recording to capture the full dynamic range of the Ca^{2+} response.
- Data Analysis:

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- Quantify the change in fluorescence intensity over time. For ratiometric dyes like Fura-2, calculate the ratio of fluorescence at the two excitation wavelengths.
- Measure key parameters such as peak amplitude, time to peak, and area under the curve.
- Compare the Ca^{2+} response in Ned-19 treated cells to the vehicle control to determine the extent of inhibition.

Protocol 2: Cell Proliferation Assay (e.g., using WST-1 or MTT)

This protocol assesses the impact of TPC inhibition by Ned-19 on cell viability and proliferation.

Materials:

- Cells of interest
- 96-well cell culture plates
- Complete culture medium
- Ned-19 stock solution (in DMSO)
- Cell Proliferation Reagent (e.g., WST-1, MTT)
- Microplate reader

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium. Allow cells to adhere overnight.
- Treatment:
  - Prepare serial dilutions of Ned-19 in complete culture medium. A typical concentration range is 10-100 µM.[6]

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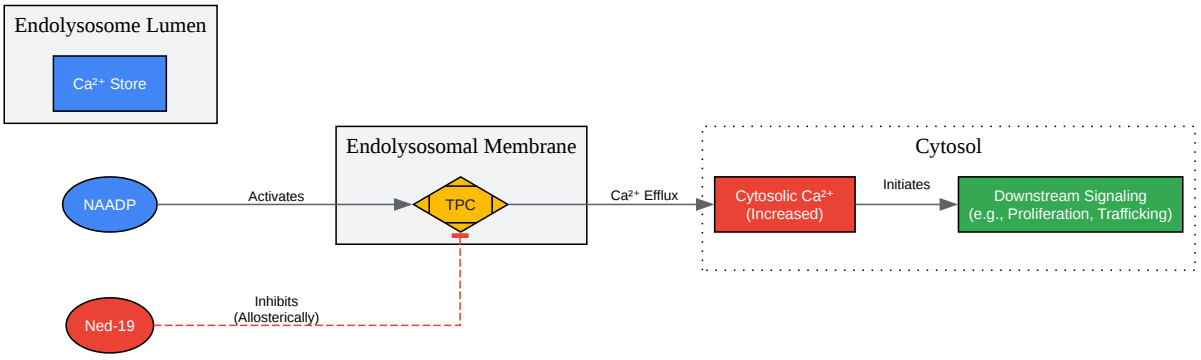
- Include a vehicle control (DMSO at the highest concentration used for Ned-19) and an untreated control.
- Remove the old medium and add 100 µL of the medium containing the different concentrations of Ned-19 or controls to the respective wells.

- Incubation: Incubate the plate for the desired duration (e.g., 24, 48, or 72 hours) at 37°C in a CO_2 incubator.[6]
- Assay:
  - Add 10 µL of the cell proliferation reagent (e.g., WST-1) to each well.
  - Incubate for 1-4 hours at 37°C, or until a sufficient color change is observed.
  - Gently shake the plate for 1 minute.
- Measurement: Measure the absorbance at the appropriate wavelength (e.g., 450 nm for WST-1) using a microplate reader.
- Data Analysis:
  - Subtract the background absorbance (from wells with medium only).
  - Normalize the absorbance values of the treated wells to the vehicle control wells to calculate the percentage of cell viability/proliferation.
  - Plot the percentage of viability against the Ned-19 concentration to determine the dose-response relationship.

Visualizations

Signaling Pathway

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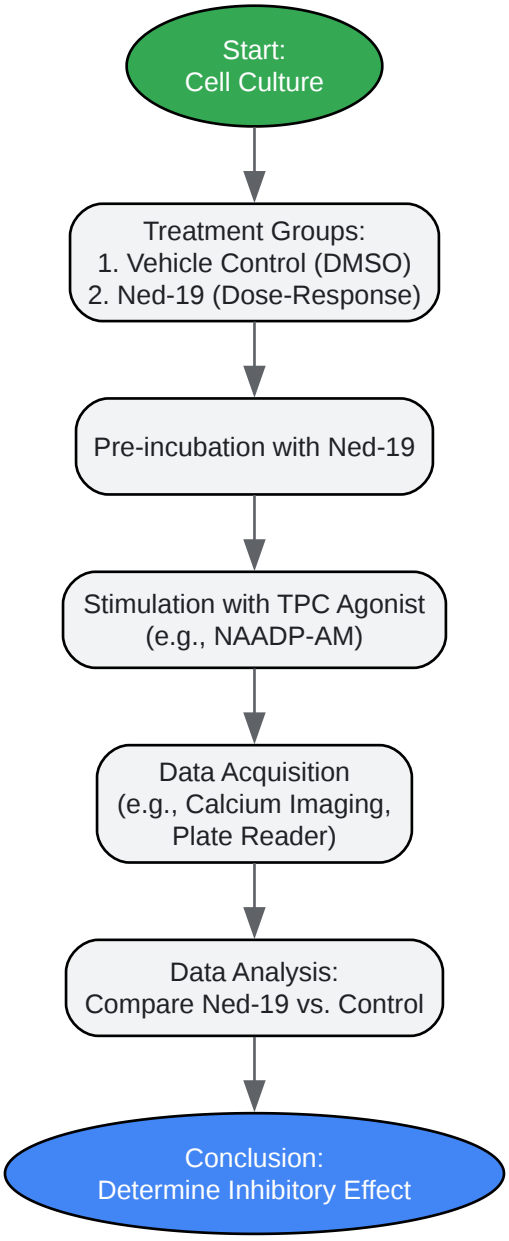


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Caption: TPC activation by NAADP and its inhibition by Ned-19.

Experimental Workflow

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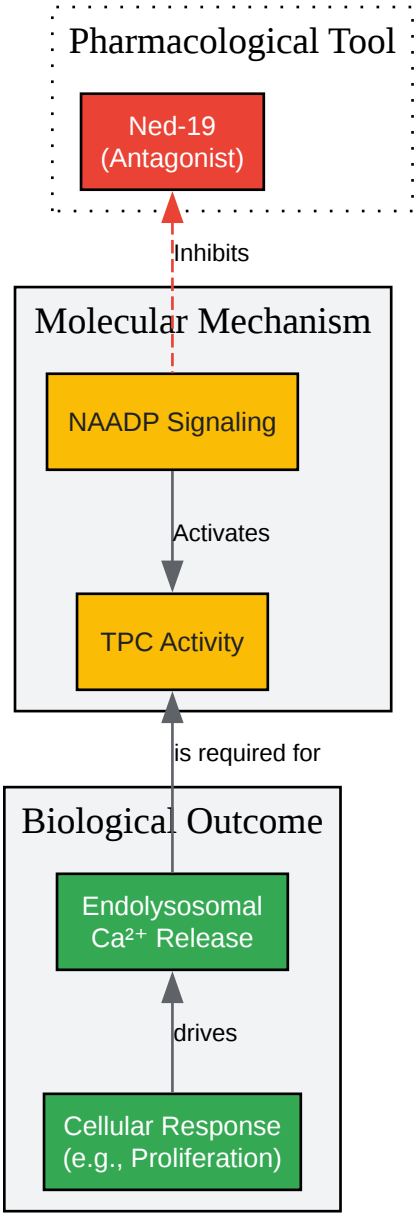


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Caption: General workflow for assessing TPC inhibition by Ned-19.

Logical Relationship

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Caption: Ned-19 as a tool to link TPC activity to cellular responses.

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